

# A Comprehensive Technical Guide to the Safe Handling of Hafnium Tetrachloride

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## Compound of Interest

Compound Name: *Hafnium tetrachloride*

Cat. No.: *B085390*

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This guide provides an in-depth overview of the health and safety protocols essential for the handling of **Hafnium tetrachloride** ( $\text{HfCl}_4$ ). Due to its reactive and corrosive nature, strict adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the integrity of research.

## Understanding the Hazards

**Hafnium tetrachloride** is a white to off-white crystalline solid that is highly sensitive to moisture.[1][2] Its primary hazard stems from its violent reaction with water, including ambient moisture, to produce hydrogen chloride (HCl) gas and hafnium oxychloride.[2][3][4] This reaction is exothermic and the liberated HCl is a corrosive and toxic gas, posing significant respiratory hazards.[2][5]

Health Effects:

- **Skin and Eyes:** Direct contact causes severe skin burns and serious eye damage, potentially leading to blindness.[3][5][6][7][8][9][10] Skin corrosion results in irreversible damage, including visible necrosis through the epidermis and into the dermis.[7]
- **Inhalation:** Inhalation of dust or the HCl fumes generated from hydrolysis can cause severe irritation to the respiratory tract.[6][11] Symptoms may include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, and in severe cases, pneumonitis and

pulmonary edema.[6] Large amounts may lead to necrosis of the tracheal epithelium, bronchitis, and interstitial pneumonia.[3]

- Ingestion: If swallowed, it can cause severe burns to the mouth, throat, and gastrointestinal tract, with a risk of esophageal and stomach perforation.[5][11]

## Quantitative Safety Data

Adherence to established exposure limits is critical. The following tables summarize key quantitative safety data for **Hafnium tetrachloride**.

Table 1: Occupational Exposure Limits

Parameter	Value	Agency/Reference
Permissible Exposure Limit (PEL) - TWA	0.5 mg/m <sup>3</sup> (as Hf)	OSHA[12]
Threshold Limit Value (TLV) - TWA	0.5 mg/m <sup>3</sup> (as Hf)	ACGIH[8][12]
NIOSH Recommended Exposure Limit (REL) - TWA	0.5 mg/m <sup>3</sup> (as Hf)	NIOSH[12]
Immediately Dangerous to Life or Health (IDLH)	50 mg/m <sup>3</sup> (as Hf)	NIOSH[10]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	HfCl <sub>4</sub>	[7]
Molar Mass	320.3 g/mol	[4][7]
Appearance	White crystalline solid/powder	[1][11]
Melting Point	432 °C (sublimes)	[2][4]
Vapor Pressure	1 mm Hg @ 190°C	[3]
Density	3.89 g/cm <sup>3</sup>	[1][4]
Solubility	Reacts violently with water	[3][4][7]

Table 3: Toxicological Data

Test	Result	Species	Reference
LD50 (Oral)	2362 mg/kg	Rat	[4][5]
Toxicity Information	76 mg/kg HfOCl <sub>2</sub> (Hydrolysis Product)	[3]	

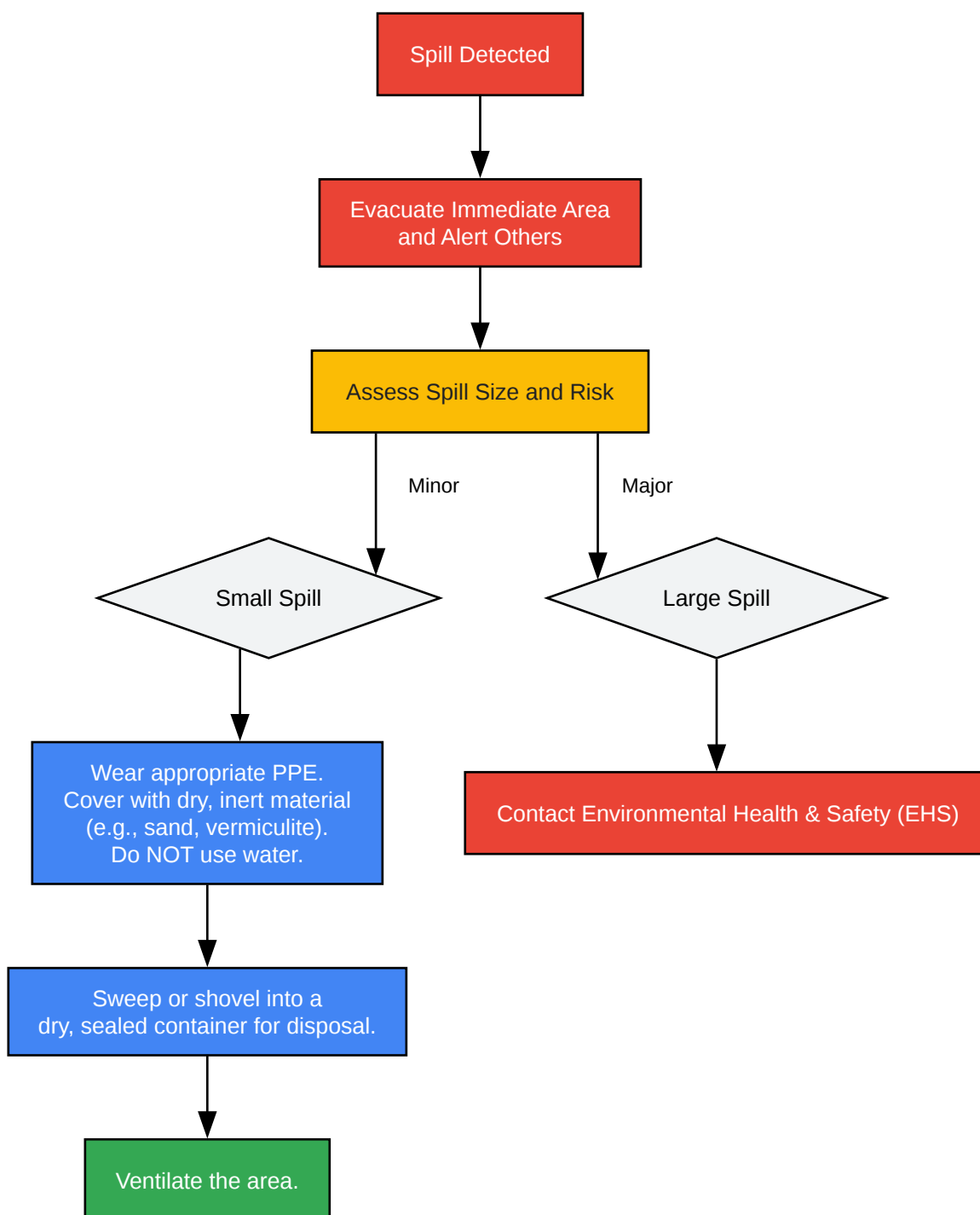
## Experimental Workflows and Safety Protocols

The following diagrams illustrate critical workflows for the safe handling of **Hafnium tetrachloride**.



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Caption: Standard workflow for handling **Hafnium tetrachloride**.



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Caption: Emergency response workflow for a **Hafnium tetrachloride** spill.

## Detailed Safety Protocols

## Engineering Controls

- Ventilation: All handling of **Hafnium tetrachloride** must be conducted in a properly operating chemical fume hood with an average face velocity of at least 100 feet per minute.[\[6\]](#) Local exhaust ventilation is crucial to control airborne levels.[\[11\]](#)
- Emergency Equipment: Emergency eyewash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[\[3\]](#)

## Personal Protective Equipment (PPE)

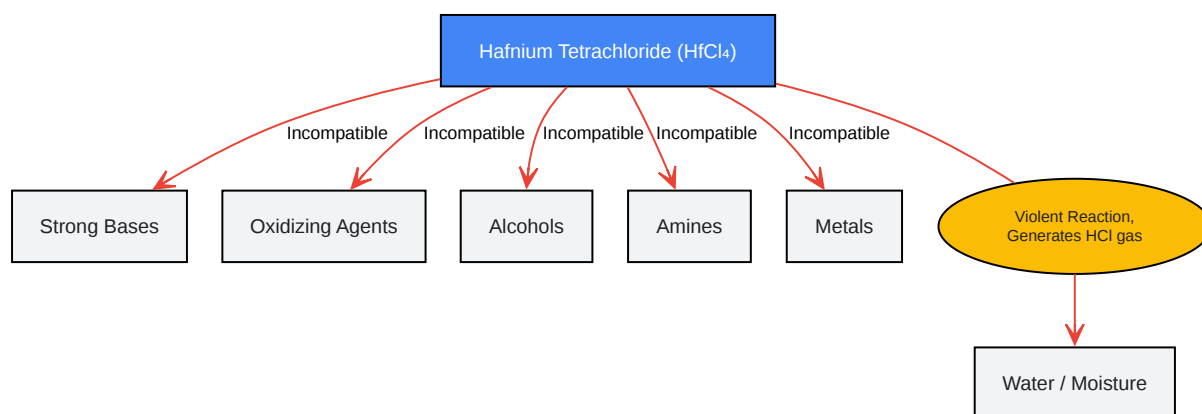
A comprehensive PPE program is mandatory:

- Eye and Face Protection: Chemical safety goggles or a face shield are required.[\[3\]](#) Contact lenses should not be worn.[\[3\]](#)
- Hand Protection: Neoprene or nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended.[\[3\]](#)[\[6\]](#)
- Skin and Body Protection: Wear suitable protective clothing, such as a lab coat, apron, or coveralls, to prevent skin contact.[\[3\]](#)[\[9\]](#) Closed-toed shoes and long sleeves/pants are also required.[\[6\]](#)
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-certified combination dust mask/acid gas (yellow cartridge) respirator or a positive-pressure supplied-air respirator should be worn.[\[3\]](#)[\[9\]](#) A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[\[11\]](#)

## Handling and Storage

- Handling:
  - Handle under a dry, inert atmosphere such as nitrogen or argon.[\[6\]](#)[\[9\]](#)
  - Avoid all contact with skin and eyes, and do not breathe the dust.[\[3\]](#)
  - Minimize dust generation and accumulation.[\[11\]](#)
  - Use only in well-ventilated areas.[\[3\]](#)

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][6]
- Storage:
  - Store in a cool, dry, and well-ventilated place, away from heat.[3][6]
  - Keep containers tightly closed and protected from moisture.[3][11]
  - Store in a locked and corrosion-resistant container with a resistant inner liner.[6][7]
  - Incompatible materials include water, moisture, strong bases, oxidizing agents, alcohols, amines, and metals.[3][6]



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Caption: Chemical incompatibilities of **Hafnium tetrachloride**.

## First Aid Measures

Immediate medical attention is required for all exposures.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] If breathing is difficult, administer oxygen.[13] If not breathing, give artificial respiration.[11]

- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing and shoes.[3][13] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush the eyes thoroughly with water for at least 15 minutes, holding the eyelids apart.[3][7] Remove contact lenses if present and easy to do.[3] Continue rinsing and get immediate medical attention.[3]
- Ingestion: Rinse the mouth with water (only if the person is conscious).[7] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[3] Call a physician immediately.[13]

Note to Physician: **Hafnium tetrachloride** reacts with water to form hydrochloric acid; therefore, treatment for acid burns should be considered.[3]

## Spill and Disposal Procedures

- Spill Cleanup:
  - Evacuate unnecessary personnel and ensure adequate ventilation.[3]
  - Wear the appropriate respiratory and protective equipment.[6]
  - For small spills, use a neutralizing agent and vacuum or sweep up the material using a HEPA filter to avoid raising dust.[6]
  - Collect the spilled material in a dry, closed container for disposal.[6] Do not use water for cleanup.[11]
- Waste Disposal:
  - Dispose of contents and containers in accordance with local, regional, national, and international regulations at a licensed waste disposal facility.[3]
  - Do not dispose of waste into the sewer system.[3] Avoid release to the environment.[3]

## Firefighting Measures

- **Hafnium tetrachloride** is not flammable.[3]

- Unsuitable Extinguishing Media: Do NOT use water, as it reacts violently with the substance.  
[3][7]
- Suitable Extinguishing Media: Use foam, dry chemical, carbon dioxide, or dry sand.[7][11]
- Special Hazards: When exposed to water or open flame, irritating fumes of hydrogen chloride may develop.[3]
- Firefighter Protection: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[9][11]

## Conclusion

The safe handling of **Hafnium tetrachloride** in a research environment is achievable through a combination of robust engineering controls, stringent personal protective equipment protocols, and a thorough understanding of its chemical properties and associated hazards. All personnel must be trained on these guidelines before working with this compound. In the event of any exposure or spill, immediate and appropriate action is critical to mitigate harm.

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## References

1. News - What is hafnium tetrachloride used for? [xingluchemical.com]
2. riomaisseguro.rio.rj.gov.br [riomaisseguro.rio.rj.gov.br]
3. gelest.com [gelest.com]
4. Hafnium tetrachloride - Wikipedia [en.wikipedia.org]
5. msdsdigital.com [msdsdigital.com]
6. Itschem.com [Itschem.com]
7. chemos.de [chemos.de]
8. materion.com [materion.com]

- 9. [atimaterials.com](https://atimaterials.com) [[atimaterials.com](https://atimaterials.com)]
- 10. Hafnium tetrachloride |  $\text{Cl}_4\text{Hf}$  | CID 37715 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 11. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 12. HAFNIUM & COMPOUNDS | Occupational Safety and Health Administration [[osha.gov](https://osha.gov)]
- 13. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
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